

A Comparative Analysis of a Halogenated Flame Retardant and Non-Halogenated Alternatives

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Compound of Interest

Compound Name: *Einecs 246-889-0*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the efficacy of a common halogenated flame retardant, Decabromodiphenyl Ether (DecaBDE), with two widely used non-halogenated flame retardants: Ammonium Polyphosphate (APP) and Aluminum Trihydroxide (ATH). This comparison is supported by experimental data from key flammability tests.

The selection of an appropriate flame retardant is critical in ensuring the fire safety of polymeric materials. Halogenated flame retardants, once the industry standard, are now facing increased scrutiny due to environmental and health concerns.^[1] This has led to a growing interest in non-halogenated alternatives. This guide aims to provide a data-driven comparison to aid in the selection process for specific applications.

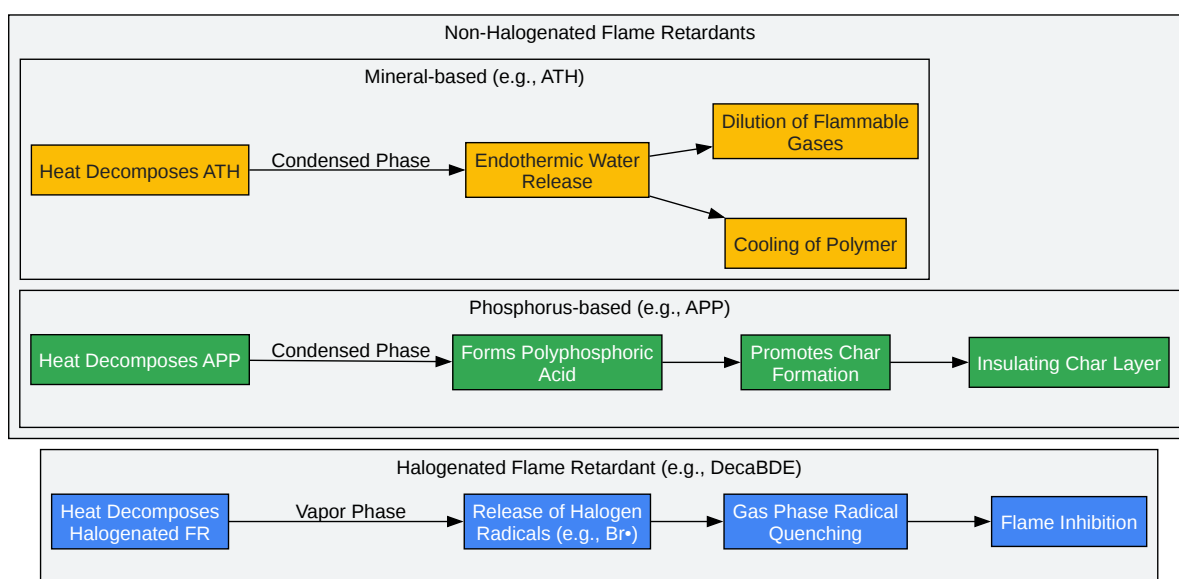
Performance Data Comparison

The following table summarizes the flame retardant performance of DecaBDE, APP, and ATH in polyolefin matrices. It is important to note that the data is compiled from various sources, and direct comparison should be made with caution due to potential variations in polymer grades, formulations, and testing conditions.

Flame Retardant (FR)	Polymer Matrix	FR Loading (wt%)	Limiting Oxygen Index (LOI) (%)	UL 94 Rating (at specified thickness)	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Release (THR) (MJ/m ²)	Source(s)
None (Neat Polymer)	Polypropylene (PP)	0	~18	Not Rated	~1700	~130	[2][3]
DecaBDE/Sb ₂ O ₃	Low-Density Polyethylene (LDPE)	7 (total)	Improved	V-0 (thickness not specified)	-	-	[4]
Ammonium Polyphosphate (APP) based	Polypropylene (PP)	30	30.5	V-0 (thickness not specified)	275	70	[5]
Aluminum Trihydroxide (ATH)	High-Density Polyethylene (HDPE)	40	24.5	V-0 (thickness not specified)	550	142.6	[6]

Flame Retardant Mechanisms

The efficacy of flame retardants is determined by their mechanism of action during the combustion cycle of a polymer. Halogenated and non-halogenated flame retardants operate through fundamentally different pathways.



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Caption: Mechanisms of Halogenated vs. Non-Halogenated Flame Retardants.

Experimental Protocols

The data presented in this guide is based on standardized flammability tests. The following are detailed methodologies for the key experiments cited.

Limiting Oxygen Index (LOI) Test (ASTM D2863 / ISO 4589-2)

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Apparatus:

- A heat-resistant glass chimney.
- A specimen holder to secure the sample vertically in the center of the chimney.
- Gas flow control and measurement devices for oxygen and nitrogen.
- An ignition source (e.g., a propane torch).

Procedure:

- A test specimen of a specified size is clamped vertically in the glass chimney.
- A mixture of oxygen and nitrogen is introduced at the bottom of the chimney and flows upwards.
- The top edge of the specimen is ignited with the flame source.
- The oxygen concentration is adjusted until the flame on the specimen self-extinguishes within a specified time after ignition.
- The LOI is the minimum percentage of oxygen that sustains combustion for a specified period or burning length.

UL 94 Vertical Burn Test

Objective: To evaluate the burning characteristics of a plastic material when subjected to a small open flame in a vertical orientation.

Apparatus:

- A test chamber, free from drafts.
- A specimen holder to clamp the sample vertically.

- A laboratory burner (Tirrill or Bunsen) with a specified flame height.
- A timing device.
- A layer of dry absorbent surgical cotton placed below the specimen.

Procedure:

- A rectangular test specimen of a specified dimension is clamped at its upper end, with the longitudinal axis vertical.
- The burner is ignited and the flame is adjusted to a specified height.
- The flame is applied to the lower end of the specimen for 10 seconds and then removed.
- The duration of flaming combustion (afterflame time) is recorded.
- As soon as flaming combustion ceases, the flame is immediately reapplied for another 10 seconds and then removed.
- The afterflame and afterglow times are recorded.
- Observations of whether flaming drips ignite the cotton below are also recorded.
- Materials are classified as V-0, V-1, or V-2 based on the afterflame time, afterglow time, and whether drips ignite the cotton.

Cone Calorimetry (ASTM E1354 / ISO 5660)

Objective: To measure the heat release rate and other flammability characteristics of a material when exposed to a controlled level of radiant heat.

Apparatus:

- A conical radiant heater.
- A specimen holder and a load cell to measure mass loss.

- An exhaust system with instrumentation to measure gas flow rate, oxygen concentration, carbon monoxide, and carbon dioxide.
- A spark igniter.

Procedure:

- A square specimen of the material is wrapped in aluminum foil, leaving the top surface exposed, and placed in the specimen holder on the load cell.
- The conical heater is positioned over the specimen and set to a specific heat flux (e.g., 35 or 50 kW/m²).
- The spark igniter is positioned above the specimen to ignite the flammable gases that are evolved.
- During the test, the following parameters are continuously measured:
 - Time to ignition.
 - Mass loss rate.
 - Oxygen concentration in the exhaust gas (used to calculate the heat release rate).
 - Smoke production.
- The test is terminated when flaming ceases or after a predetermined time.
- Key data points such as the Peak Heat Release Rate (pHRR) and Total Heat Release (THR) are determined from the collected data.

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References

- 1. News - The difference between halogen-free flame retardants and halogenated flame retardants [taifengfr.com]
- 2. Flame Retardant Polypropylenes: A Review [mdpi.com]
- 3. pt.bme.hu [pt.bme.hu]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]
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